Comprehensive Structural Elucidation & Analytical Profiling of 2-Methoxy-2-phenylpropane-1-sulfonamide

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*2-Methoxy-2-phenylpropane-1-sulfonamide*
CAS No.:	*1864014-85-6*
Cat. No.:	*B2874993*

Get Quote

Executive Summary

This technical guide provides a rigorous framework for the structural characterization and analytical profiling of **2-Methoxy-2-phenylpropane-1-sulfonamide** (CAS: 1864014-85-6). As a chiral sulfonamide with a quaternary center, this molecule presents specific analytical challenges, particularly in stereochemical resolution and distinguishing the methoxy-bearing quaternary carbon from potential elimination impurities. This document outlines a self-validating workflow combining high-resolution NMR, vibrational spectroscopy, and chiral HPLC to ensure pharmaceutical-grade identity and purity confirmation.

Part 1: Structural Logic & Synthetic Provenance

To accurately analyze this New Chemical Entity (NCE), one must understand its structural connectivity and the potential impurities arising from its synthesis. The molecule consists of a propane backbone with a quaternary carbon at position 2, substituted by a phenyl group, a methoxy group, and a methyl group. Position 1 carries the primary sulfonamide.

© 2026 BenchChem. All rights reserved.

Critical Structural Features

- Quaternary Center (C2): The focal point of the analysis. It renders the adjacent methylene protons (

  at C1) diastereotopic, creating a distinct AB system in the

  H NMR.

- Chirality: The C2 center creates enantiomers (

). The lack of a heavy atom directly attached to the chiral center (other than Oxygen) requires specific chiral stationary phases (CSPs) for resolution.

- Labile Protons: The sulfonamide

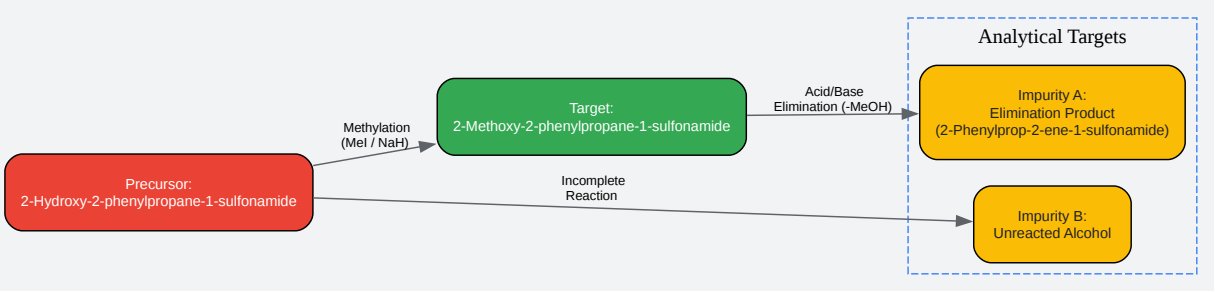
  protons are exchangeable and sensitive to solvent pH and water content.

Impurity Origin Analysis

Understanding the provenance of the molecule allows for targeted impurity profiling. The most common synthetic route involves the functionalization of

-methylstyrene or the O-methylation of the corresponding

-hydroxy sulfonamide.



Click to download full resolution via product page

© 2026 BenchChem. All rights reserved.

Figure 1: Synthetic provenance and critical impurity origins. Impurity A arises from the elimination of the methoxy group, restoring the double bond.

Part 2: Spectroscopic Elucidation (NMR & IR)

Nuclear Magnetic Resonance (NMR) Strategy

The definitive proof of structure relies on establishing the connectivity of the quaternary C2.

Expected

H NMR Profile (DMSO-

, 400 MHz)

The hallmark of this structure is the diastereotopic splitting of the methylene protons at C1. Unlike a standard ethyl group, these protons are chemically non-equivalent due to the adjacent chiral center.

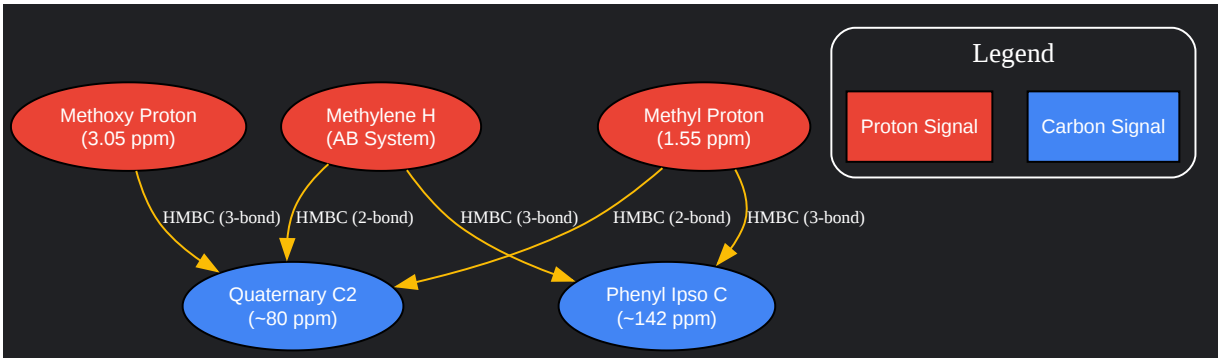
© 2026 BenchChem. All rights reserved.

Position	Moiety	Shift (ppm)	Multiplicity	Integration	Diagnostic Note
Ar-H	Phenyl	7.20 – 7.50	Multiplet	5H	Typical aromatic envelope.
-SO NH	Sulfonamide	6.60 – 6.90	Broad Singlet	2H	D O exchangeable.
C(1)-H	Methylene	3.40 – 3.60	Doublet (Hz)	1H	Part of AB system.
C(1)-H	Methylene	3.20 – 3.40	Doublet (Hz)	1H	Part of AB system.
-OCH	Methoxy	~3.05	Singlet	3H	Sharp singlet; distinct from C-Me.
C(2)-CH	Methyl	~1.55	Singlet	3H	Shifted downfield by Ph/O/SO .

2D NMR Connectivity Logic

To validate the quaternary center, Heteronuclear Multiple Bond Correlation (HMBC) is required.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Figure 2: HMBC Connectivity Network. Yellow arrows indicate critical long-range couplings required to prove the quaternary substitution pattern.

Vibrational Spectroscopy (FT-IR)

Infrared spectroscopy serves as a rapid identification tool, particularly for the sulfonamide functionality.

- Stretching: Two bands at 3350 cm^{-1} (asymmetric) and 3260 cm^{-1} (symmetric) are characteristic of primary sulfonamides (

).
- Stretching: Strong absorptions at 1320–1340 cm^{-1} (asymmetric) and 1150–1170 cm^{-1} (symmetric).
- Ether Stretch: A distinct band at 1070–1100 cm^{-1} confirms the methoxy group.

Part 3: Stereochemical Analysis (Chiral HPLC)

Since **2-Methoxy-2-phenylpropane-1-sulfonamide** contains a chiral center at C2, determining the Enantiomeric Excess (ee%) is critical. Standard C18 columns cannot resolve these enantiomers.

Method Development Protocol

© 2026 BenchChem. All rights reserved.

Column Selection: Polysaccharide-based stationary phases (Amylose or Cellulose tris(3,5-dimethylphenylcarbamate)) are the industry standard for sulfonamides.

Recommended System:

- Stationary Phase: Chiralpak AD-H or Chiralcel OD-H (5

  m, 4.6 x 250 mm).
- Mobile Phase: n-Hexane : Isopropanol (85:15 v/v) or n-Hexane : Ethanol (90:10 v/v).
- Flow Rate: 1.0 mL/min.
- Detection: UV at 210 nm (sulfonamide absorption) and 254 nm (phenyl absorption).
- Temperature: 25°C.

Validation Criteria:

- Resolution (

  ):

  (Baseline separation).
- Tailing Factor (

  ):

  .

Part 4: Experimental Protocols

Protocol: Sample Preparation for NMR

Objective: To prevent H/D exchange of the sulfonamide protons and ensure sharp peaks.

- Drying: Dry 20 mg of the sample in a vacuum desiccator over

  for 4 hours to remove residual moisture.

© 2026 BenchChem. All rights reserved.

- Solvent: Use 0.6 mL of DMSO-

  (99.9% D) containing 0.03% TMS as an internal standard. Note: CDCl

  is less optimal due to poor solubility of primary sulfonamides and potential broadening of NH protons.

- Filtration: Filter the solution through a 0.45

  m PTFE syringe filter directly into the NMR tube to remove particulates that cause magnetic field inhomogeneity.

- Acquisition: Acquire

  H (minimum 16 scans) and

  C (minimum 512 scans) spectra.

Protocol: Determination of Sulfonamide Acidity (pKa Estimation)

Objective: To characterize the ionization profile for formulation stability.

- Method: Potentiometric Titration.
- Solvent: Water:Methanol (80:20) to ensure solubility.
- Titrant: 0.1 N NaOH (standardized).
- Procedure: Dissolve 50 mg of compound in 50 mL solvent. Titrate under nitrogen atmosphere.[1]
- Expectation: Primary sulfonamides typically exhibit a pKa in the range of 10.0 – 10.5.

References

- PubChem. (n.d.). **2-Methoxy-2-phenylpropane-1-sulfonamide** (CID 121552389).[2] National Center for Biotechnology Information. Retrieved from [Link]

© 2026 BenchChem. All rights reserved.

- Popova, A., et al. (2025). IR spectral and structural studies of 4-aminobenzenesulfonamide. ResearchGate. Retrieved from [Link]
- Devassine, S., et al. (2017).[3] Chiral separation of new sulfonamide derivatives and evaluation of their enantioselective affinity. Journal of Pharmaceutical and Biomedical Analysis. Retrieved from [Link]
- Phenomenex. (n.d.). Chiral HPLC Separations Guide. Retrieved from [Link]
- Silverstein, R. M., et al. (2014). Spectrometric Identification of Organic Compounds. Wiley.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. rsc.org [rsc.org]
- 2. 2-Methoxy-2-phenylpropane-1-sulfonamide | C10H15NO3S | CID 121552389 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Chiral separation of new sulfonamide derivatives and evaluation of their enantioselective affinity for human carbonic anhydrase II by microscale thermophoresis and surface plasmon resonance - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Comprehensive Structural Elucidation & Analytical Profiling of 2-Methoxy-2-phenylpropane-1-sulfonamide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2874993/docs#comprehensive-structural-elucidation-analytical-profiling-of-2-methoxy-2-phenylpropane-1-sulfonamide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

© 2026 BenchChem. All rights reserved.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.